

Solubility characteristics of 2-Methyl-L-proline in various solvents

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Compound of Interest

Compound Name: 2-Methyl-L-proline

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Solubility Characteristics of 2-Methyl-L-proline: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **2-Methyl-L-proline**. Due to a lack of specific quantitative solubility data for **2-Methyl-L-proline** in the public domain, this document presents a detailed analysis of the solubility of the parent compound, L-proline, as a predictive reference. It is anticipated that the additional methyl group in **2-Methyl-L-proline** will influence its solubility, likely decreasing its solubility in polar solvents compared to L-proline. This guide also furnishes detailed experimental protocols for determining the precise solubility of **2-Methyl-L-proline** to empower researchers to generate critical data for their specific applications.

Introduction

2-Methyl-L-proline is a derivative of the proteinogenic amino acid L-proline, featuring a methyl group at the alpha-carbon. This structural modification can significantly impact its physicochemical properties, including solubility, which is a critical parameter in drug development, formulation, and bioprocessing. Understanding the solubility of **2-Methyl-L-**

proline in various solvents is essential for its effective use in research and pharmaceutical applications.

This guide summarizes the available qualitative solubility information for **2-Methyl-L-proline** and provides quantitative data for the closely related L-proline to serve as a baseline for solubility estimations. Furthermore, detailed methodologies for experimental solubility determination are provided to facilitate the generation of precise data.

Physicochemical Properties of 2-Methyl-L-proline

Property	Value	Reference
Molecular Formula	C ₆ H ₁₁ NO ₂	[1]
Molecular Weight	129.16 g/mol	[1]
Appearance	White powder or colorless crystal	
CAS Number	42856-71-3	[1]

Qualitative Solubility of 2-Methyl-L-proline

Direct quantitative data on the solubility of **2-Methyl-L-proline** is not readily available in published literature. However, qualitative descriptions indicate that it is soluble in water and some organic solvents, including methanol.

Quantitative Solubility of L-proline (as a Proxy)

The following tables provide quantitative solubility data for L-proline. It is crucial to note that these values are for the parent compound and should be used as an estimation for **2-Methyl-L-proline**'s solubility. The presence of the alpha-methyl group is expected to increase the hydrophobicity of the molecule, which will likely result in lower solubility in polar solvents like water and higher solubility in less polar organic solvents compared to L-proline.

Table 1: Solubility of L-proline in Water at Various Temperatures

Temperature (°C)	Solubility (g/100 mL)
0	127
25	162[2][3]
50	206.7
65	239

Table 2: Solubility of L-proline in Various Solvents at 25°C

Solvent	Solubility
Water	162 g/100 mL[2][3]
Ethanol	0.067 g/mL[3]
Methanol	Soluble
Isopropanol	Insoluble[2][3]
Acetone	Slightly Soluble[2]
Ether	Insoluble[2][3]
Butanol	Insoluble[3]

Experimental Protocols for Solubility Determination

To obtain precise solubility data for **2-Methyl-L-proline**, the following experimental protocols are recommended.

Equilibrium Solubility Determination by Gravimetric Method

This method is a reliable and widely used technique for determining the solubility of a solid in a liquid.[4][5]

Apparatus and Materials:

- **2-Methyl-L-proline**

- Selected solvents (e.g., water, methanol, ethanol, isopropanol, acetone)
- Thermostatic shaker or water bath
- Analytical balance
- Volumetric flasks
- Pipettes
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Drying oven
- Vials or weighing dishes

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **2-Methyl-L-proline** to a known volume of the desired solvent in a sealed container.
 - Place the container in a thermostatic shaker or water bath set to the desired temperature.
 - Agitate the mixture for a sufficient period to ensure equilibrium is reached (e.g., 24-48 hours). The presence of undissolved solid is necessary to confirm saturation.[6]
- Sample Withdrawal and Filtration:
 - Allow the suspension to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled pipette to the experimental temperature to avoid precipitation.
 - Immediately filter the supernatant using a syringe filter into a pre-weighed, clean, and dry vial or weighing dish.

- Solvent Evaporation and Mass Determination:
 - Place the vial or weighing dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the solute (e.g., 60-80°C).
 - Dry the sample to a constant weight.
 - Cool the container in a desiccator and weigh it on an analytical balance.
- Calculation of Solubility:
 - Calculate the mass of the dissolved **2-Methyl-L-proline** by subtracting the initial weight of the empty container from the final weight of the container with the dried solute.
 - Express the solubility in desired units (e.g., g/100 mL, mg/mL, or mol/L).

Concentration Determination by UV/Vis Spectrophotometry

For solvents where the gravimetric method is less practical, or for lower solubility measurements, UV/Vis spectrophotometry can be employed. This requires that **2-Methyl-L-proline** has a chromophore or can be derivatized to produce a colored compound.^[7]^[8]

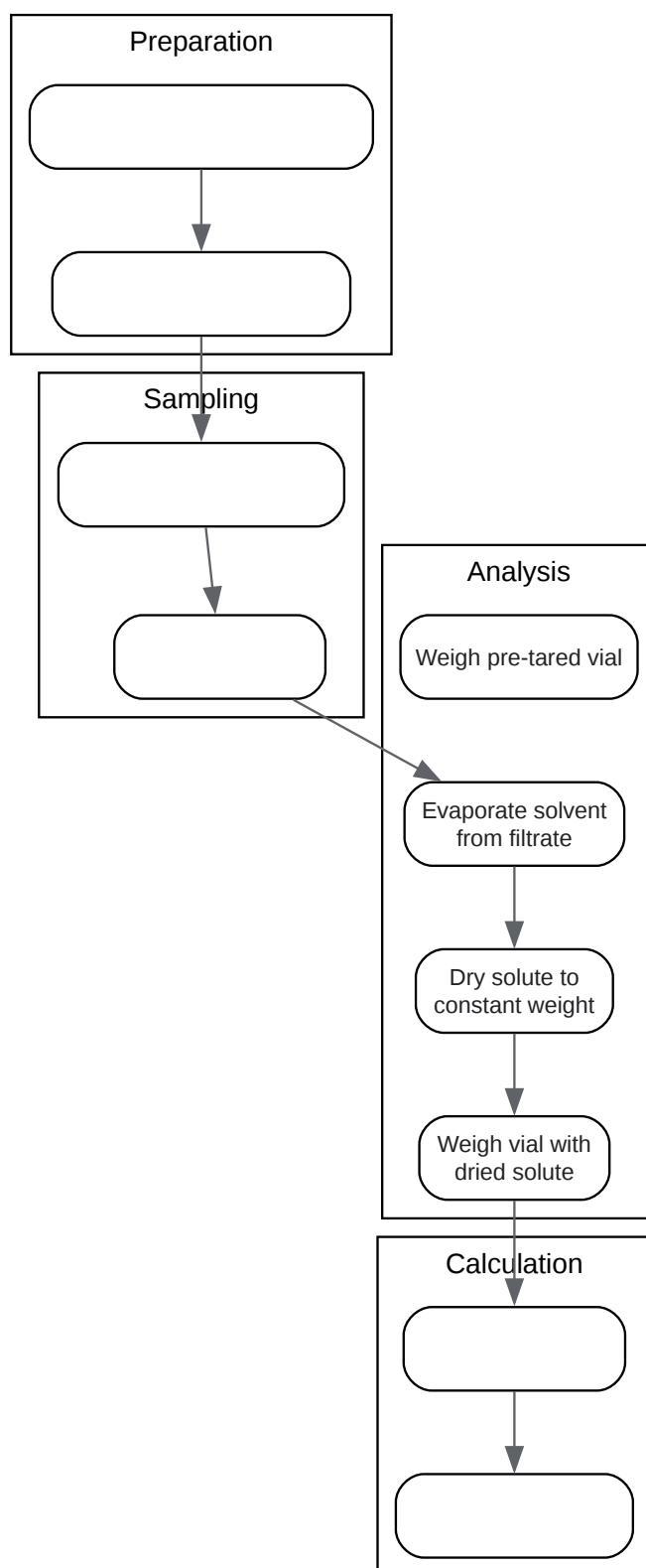
Procedure:

- Preparation of Standard Solutions:
 - Prepare a series of standard solutions of **2-Methyl-L-proline** of known concentrations in the solvent of interest.
- Generation of a Calibration Curve:
 - If necessary, perform a derivatization reaction (e.g., with ninhydrin) to produce a colored product.^[9]
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}).

- Plot a calibration curve of absorbance versus concentration.
- Analysis of the Saturated Solution:
 - Prepare a saturated solution of **2-Methyl-L-proline** as described in the gravimetric method.
 - Withdraw and filter a sample of the supernatant.
 - Dilute the sample with the solvent to a concentration that falls within the range of the calibration curve.
 - Measure the absorbance of the diluted sample.
- Calculation of Solubility:
 - Use the calibration curve to determine the concentration of the diluted sample.
 - Calculate the original concentration of the saturated solution by accounting for the dilution factor.

Visualizations

Experimental Workflow for Gravimetric Solubility Determination



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Caption: Gravimetric method workflow for solubility.

Conclusion

While direct quantitative solubility data for **2-Methyl-L-proline** remains to be fully characterized in the literature, this guide provides a foundational understanding based on the properties of its parent compound, L-proline. The provided experimental protocols offer a clear path for researchers to determine the precise solubility of **2-Methyl-L-proline** in various solvents, which is a critical step for its successful application in drug development and other scientific endeavors. The expected lower solubility in polar solvents due to the added methyl group should be a key consideration in experimental design.

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- To cite this document: BenchChem. [Solubility characteristics of 2-Methyl-L-proline in various solvents]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b555743#solubility-characteristics-of-2-methyl-l-proline-in-various-solvents]

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